

Application Notes and Protocols for Proquinazid in Integrated Pest Management (IPM)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Proquinazid*

Cat. No.: *B071954*

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Introduction

Proquinazid is a quinazolinone-based fungicide highly effective against a broad spectrum of powdery mildew species, making it a valuable tool in Integrated Pest Management (IPM) programs for crops such as grapevines and cereals.[1] Its unique mode of action not only directly targets the fungal pathogen but also stimulates the host plant's natural defense mechanisms.[2] These application notes provide detailed information on the use of **proquinazid** in an IPM framework, including its biological activity, application guidelines, compatibility with biological control agents, and protocols for relevant experimental procedures.

An effective IPM program integrates multiple strategies to manage pests in an economically and environmentally sound manner.[3] This includes monitoring pest populations, utilizing resistant crop varieties, employing cultural and biological controls, and the judicious use of chemical controls like **proquinazid**.

Biological Profile of Proquinazid

Mode of Action:

Proquinazid exhibits a dual mode of action against powdery mildew pathogens:

- **Direct Antifungal Activity:** At higher concentrations, **proquinazid** inhibits spore germination and the formation of appressoria, the specialized structures fungi use to penetrate host tissue. This preventative action stops the infection before it can establish.
- **Host Defense Induction:** At lower concentrations, **proquinazid** interferes with the early signaling between the pathogen and the host plant.^[2] It also stimulates the expression of host genes associated with systemic acquired resistance (SAR), including those involved in ethylene-mediated response pathways, phytoalexin biosynthesis, and cell wall strengthening.

Target Pathogens:

Proquinazid is primarily effective against various species of powdery mildew, including:

- *Erysiphe necator* (Grapevine powdery mildew)
- *Blumeria graminis* f. sp. *tritici* (Wheat powdery mildew)
- A broad range of other cereal and broadleaf powdery mildews.

Resistance Management:

Proquinazid belongs to the Fungicide Resistance Action Committee (FRAC) Group 13. To mitigate the risk of resistance development, it is crucial to rotate **proquinazid** with fungicides from different FRAC groups and to avoid sequential applications.

Data Presentation

Table 1: Efficacy of **Proquinazid** against Powdery Mildew in Field Trials

| Crop | Target Pathogen | Application Rate | Efficacy (% Disease Control) | Reference |
|----------------------------|----------------------------------|--|--|-----------|
| Grapes (cv. Bazzoul Kalba) | Erysiphe necator | 250 cc/ha (Talendo®) | 22.10% (Protective Potential at 21 days after first application) | [4] |
| Grapes | Erysiphe necator | 500 ml/ha (Azoxystrobin 23% SC - for comparison) | 58.00% - 61.85% | [5] |
| Grapes | Erysiphe necator | 400 ml/ha (Picoxystrobin 22.52% SC - for comparison) | 69.63% - 71.53% | [5] |
| Wheat | Blumeria graminis f. sp. tritici | 250 ml/ha (Talendo®) + 500 ml/ha (Opus® 125) | High level of control (Specific % not provided) | [6] |
| Wheat | Blumeria graminis f. sp. tritici | Not Specified (Talendo®) | Good control | [1] |

Table 2: Compatibility of **Proquinazid** with Beneficial Organisms

| Beneficial Organism | Species | Effect | Quantitative Data | Reference |
|---------------------|---------------------|-------------------------------|--|-----------|
| Predatory Mite | Amblyseius swirskii | Highly Toxic | 90.00% mortality (adult females), 96.66% mortality (larvae), 43.34% mortality (eggs) | |
| Predatory Mite | Typhlodromus pyri | Not specified for proquinazid | Mancozeb (for comparison): 70 g a.i./L caused significant mortality in susceptible strains | [7] |

Table 3: Compatibility of Other Fungicides with Biological Control Agents (Illustrative)

Disclaimer: The following data is provided for illustrative purposes as direct compatibility data for **proquinazid** with *Trichoderma harzianum* and *Bacillus subtilis* was not available in the reviewed literature. Researchers should conduct their own compatibility tests before co-application.

| Biological Control Agent | Fungicide (for comparison) | Concentration | Mycelial Growth Inhibition (%) | Reference |
|--------------------------|----------------------------|--------------------|---|-----------|
| Trichoderma harzianum | Mancozeb | 250 ppm | 0.39% | [8] |
| Trichoderma harzianum | Carbendazim | All concentrations | 100% | [8][9] |
| Trichoderma harzianum | Hexaconazole | All concentrations | 100% | [9] |
| Bacillus subtilis | Carbendazim | Not specified | Compatible | [10] |
| Bacillus subtilis | Pseudomonas fluorescens | Not specified | 64.44% inhibition of Rhizoctonia solani | [10] |

Experimental Protocols

Protocol 1: Detached Leaf Disc Assay for Fungicide Resistance Monitoring in Erysiphe necator

Objective: To assess the sensitivity of Erysiphe necator isolates to **proquinazid** and other fungicides.

Materials:

- Healthy, young, and fully expanded grape leaves (susceptible cultivar, e.g., Chardonnay)
- **Proquinazid** and other test fungicides
- Sterile distilled water
- Ethanol (70%)
- Petri dishes (90 mm)
- Agar

- Forceps and cork borer (15 mm diameter)
- Spore suspension of *E. necator* isolates
- Incubator with controlled temperature and light

Methodology:

- Leaf Collection and Sterilization:
 - Collect young, healthy grape leaves from unsprayed vines.
 - Surface sterilize the leaves by rinsing with sterile distilled water, followed by a brief immersion in 70% ethanol, and a final rinse with sterile distilled water.
 - Allow the leaves to air dry in a sterile environment.
- Preparation of Fungicide Solutions:
 - Prepare a stock solution of **proquinazid** in a suitable solvent (e.g., acetone or DMSO) and then dilute with sterile distilled water to achieve a series of concentrations (e.g., 0.01, 0.1, 1, 10, 100 mg/L).
 - Include a solvent control and a water-only control.
- Leaf Disc Treatment:
 - Using a sterile cork borer, cut 15 mm discs from the sterilized leaves.
 - Immerse the leaf discs in the respective fungicide solutions for a defined period (e.g., 1 minute).
 - Place the treated leaf discs, adaxial side up, on water agar (1-2%) in Petri dishes.
- Inoculation:
 - Prepare a spore suspension of the *E. necator* isolate to be tested in sterile distilled water containing a wetting agent (e.g., 0.01% Tween 20).

- Adjust the spore concentration to approximately 1×10^5 conidia/mL.
- Apply a small droplet (e.g., 10 μ L) of the spore suspension to the center of each leaf disc.
- Incubation and Assessment:
 - Seal the Petri dishes with parafilm and incubate at 22-25°C with a 16-hour photoperiod.
 - After 7-10 days, assess the development of powdery mildew on each leaf disc.
 - Evaluate the percentage of the leaf disc area covered with mycelium (disease severity).
 - Calculate the EC50 value (the effective concentration that inhibits 50% of fungal growth) for each isolate.

Protocol 2: Analysis of Host Defense Gene Expression

Objective: To quantify the induction of plant defense-related genes in response to **proquinazid** treatment.

Materials:

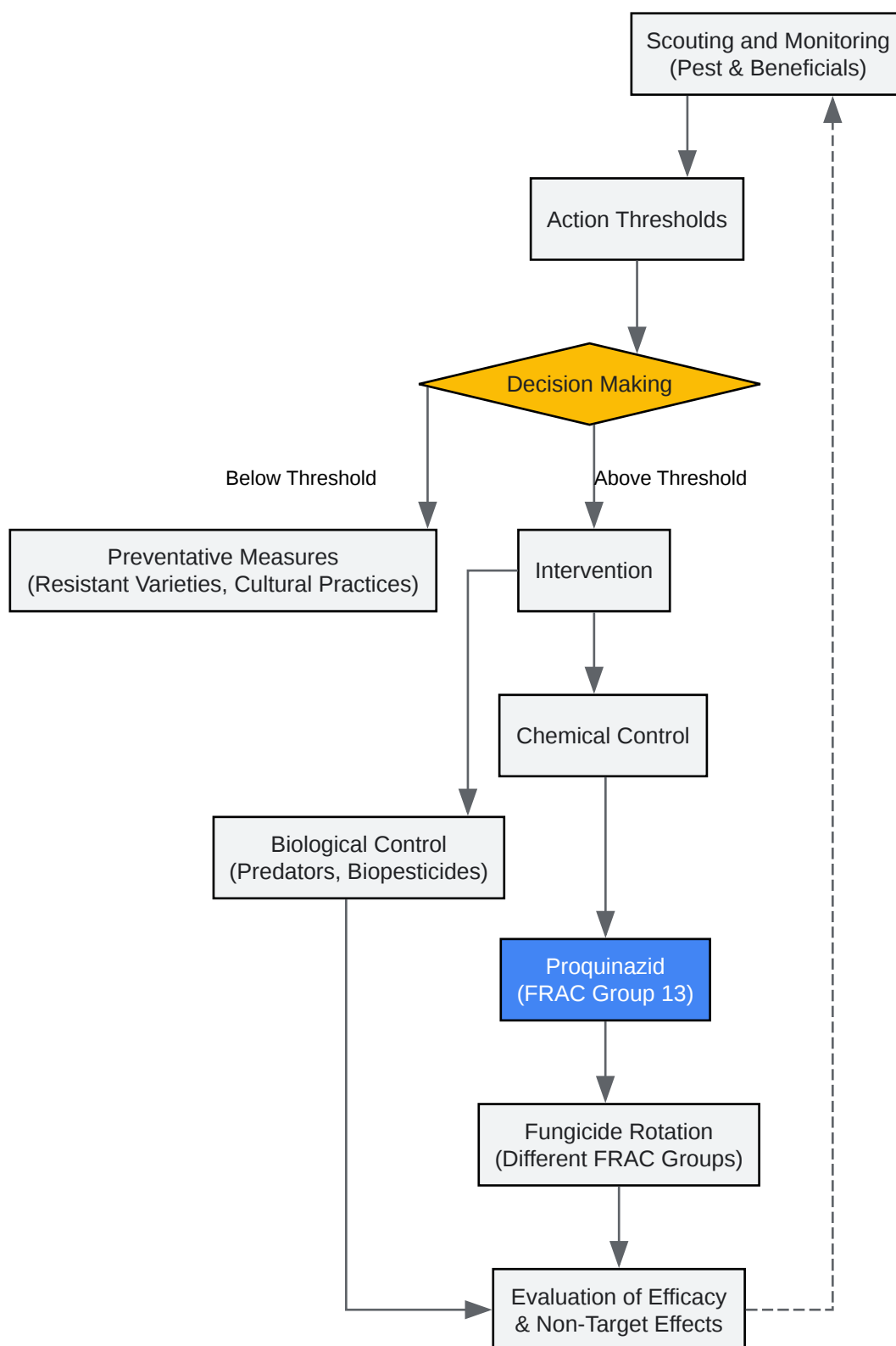
- Plant material (e.g., *Arabidopsis thaliana* seedlings or grapevine leaves)
- **Proquinazid** solution
- Pathogen inoculum (e.g., *Erysiphe* spores)
- Liquid nitrogen
- RNA extraction kit
- cDNA synthesis kit
- Quantitative PCR (qPCR) machine and reagents (e.g., SYBR Green)
- Primers for target defense genes (e.g., PR-1, PDF1.2) and a reference gene (e.g., Actin)

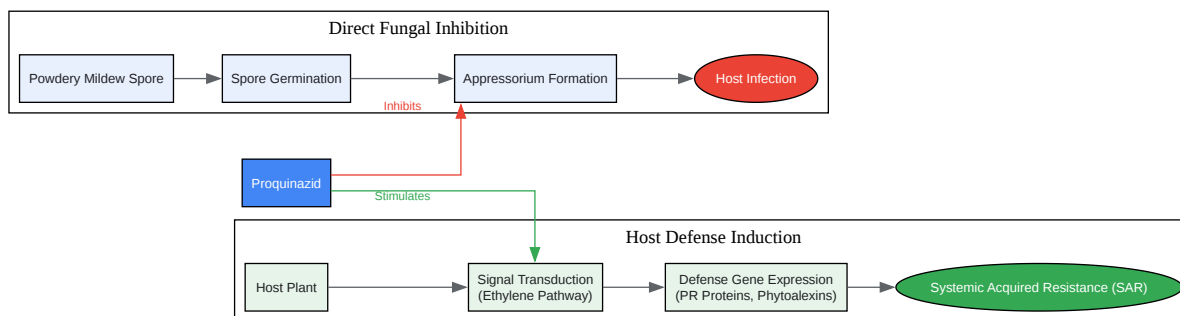
Methodology:

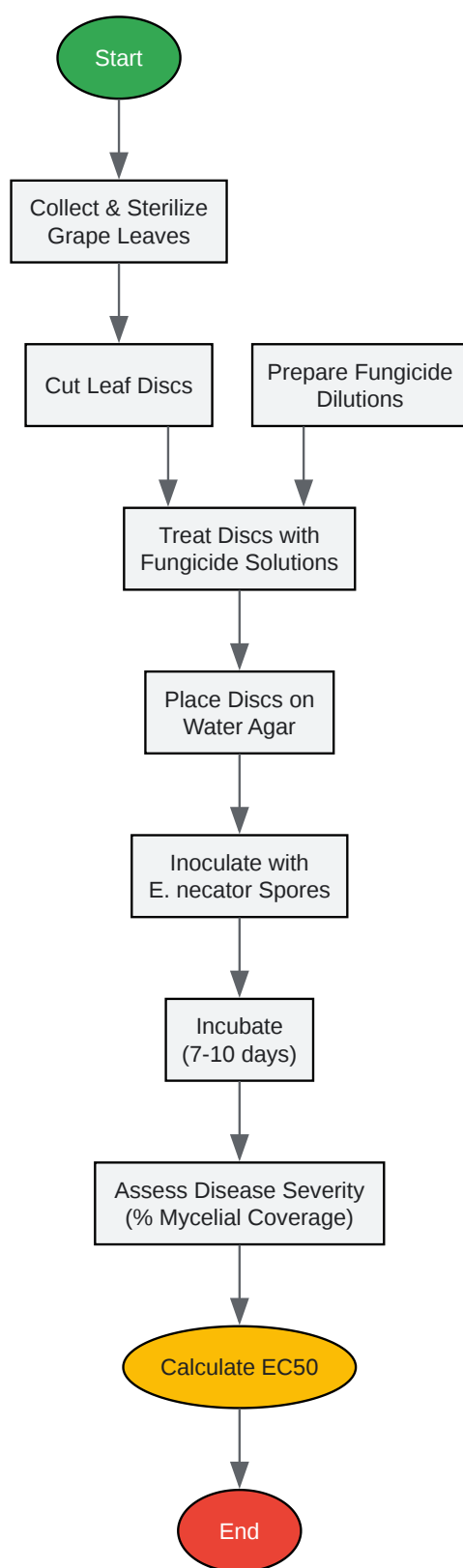
- Plant Treatment and Inoculation:
 - Grow plants under controlled conditions to a suitable developmental stage (e.g., 3-4 week old Arabidopsis).
 - Spray a subset of plants with a solution of **proquinazid** at a relevant concentration.
 - Spray a control group with water or a solvent control.
 - After a specified time (e.g., 24 hours), inoculate a subset of both **proquinazid**-treated and control plants with the pathogen.
 - Maintain an uninoculated control group for both treatments.
- Sample Collection and RNA Extraction:
 - At various time points post-inoculation (e.g., 0, 6, 12, 24, 48 hours), collect leaf tissue from all treatment groups.
 - Immediately freeze the samples in liquid nitrogen and store at -80°C.
 - Extract total RNA from the frozen tissue using a commercial RNA extraction kit according to the manufacturer's instructions.
- cDNA Synthesis and qPCR:
 - Synthesize first-strand cDNA from the extracted RNA using a cDNA synthesis kit.
 - Perform qPCR using SYBR Green chemistry with primers specific to the target defense genes and the reference gene.
 - Set up the qPCR reactions in triplicate for each sample and gene.
- Data Analysis:
 - Calculate the relative expression of the target genes using the $2^{-\Delta\Delta C_t}$ method, normalizing to the expression of the reference gene.

- Compare the gene expression levels between the different treatment groups to determine the effect of **proquinazid** on host defense gene induction.

Visualizations







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References

- 1. grdc.com.au [grdc.com.au]
- 2. Grapevine Powdery Mildew: Fungicides for Its Management and Advances in Molecular Detection of Markers Associated with Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. xerces.org [xerces.org]
- 4. cabidigitallibrary.org [cabidigitallibrary.org]
- 5. bioinfopublication.org [bioinfopublication.org]
- 6. aggrowagronomy.com.au [aggrowagronomy.com.au]
- 7. The Utilization of Bacillus subtilis to Design Environmentally Friendly Living Paints with Anti-Mold Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. ijcmas.com [ijcmas.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Proquinazid in Integrated Pest Management (IPM)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071954#using-proquinazid-in-integrated-pest-management-ipm-programs]

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